

Physicochemical properties and chemical structure of Naled

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Compound of Interest

Compound Name: Naled

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Naled: A Physicochemical and Structural Analysis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Naled, an organophosphate insecticide, has been utilized for decades for the control of various agricultural and public health pests. A thorough understanding of its physicochemical properties and chemical structure is paramount for assessing its environmental fate, toxicological profile, and for the development of safer and more effective alternatives. This guide provides a comprehensive overview of the core physicochemical characteristics of **Naled**, its chemical structure, and its stability. Detailed methodologies for key experimental determinations are outlined, and its mechanism of action and degradation pathway are visually represented to facilitate a deeper understanding.

Chemical Identity and Structure

Naled, chemically known as (1,2-dibromo-2,2-dichloroethyl) dimethyl phosphate, is a synthetic organophosphorus compound.^{[1][2]} Its structure is characterized by a dimethyl phosphate group attached to a halogenated ethyl moiety.

- IUPAC Name: (1,2-dibromo-2,2-dichloroethyl) dimethyl phosphate^[1]

- CAS Number: 300-76-5[2][3][4][5][6][7]
- Chemical Formula: C₄H₇Br₂Cl₂O₄P[1][2][6]
- SMILES Notation: COP(=O)(OC)OC(C(Cl)(Cl)Br)Br[2]

The presence of bromine and chlorine atoms significantly influences its reactivity and biological activity.

Physicochemical Properties

The physicochemical properties of **Naled** are critical in determining its behavior in various environmental and biological systems. A summary of these properties is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	380.78 g/mol	[1][3][5][6]
Physical State	White solid or colorless to straw-colored liquid	[1][2]
Melting Point	26.5-27.5 °C (80.6 °F)	[1][2][3][5]
Boiling Point	Decomposes; 110 °C at 0.5 mmHg	[2][4][5]
Water Solubility	Insoluble; <1 mg/L at 20 °C	[1][3][8]
Vapor Pressure	0.0002 mmHg at 20 °C	[2][8]
Octanol-Water Partition Coefficient (log K _{ow})	1.38	[1]
Density	1.96 g/mL at 25 °C	[2]

Experimental Protocols

The determination of the physicochemical properties of a compound like **Naled** requires standardized and validated experimental protocols. The following sections outline the general methodologies for key parameters.

Determination of Melting Point

The melting point of **Naled** can be determined using the capillary method as described in the United States Pharmacopeia (USP) <741> or the OECD Guideline 102.

Principle: A small, finely powdered sample of **Naled** is packed into a capillary tube and heated in a controlled manner. The temperature range over which the substance melts is observed and recorded as the melting point.

Apparatus:

- Melting point apparatus with a heating block and a thermometer or a digital temperature sensor.
- Capillary tubes, sealed at one end.

Procedure:

- A small amount of dry **Naled** is introduced into a capillary tube to a height of 2-4 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate, and the temperature is observed.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.

Determination of Boiling Point

Due to its thermal instability, the boiling point of **Naled** is determined under reduced pressure. A general procedure for determining the boiling point of a liquid at reduced pressure is as follows:

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding pressure. By reducing the pressure, the boiling point is lowered, preventing decomposition.

Apparatus:

- Distillation apparatus suitable for vacuum distillation, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump.
- A manometer to measure the pressure.
- A thermometer to measure the vapor temperature.

Procedure:

- A sample of **Naled** is placed in the distillation flask.
- The apparatus is assembled, and the pressure is reduced to the desired level (e.g., 0.5 mmHg).
- The sample is heated gently.
- The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that pressure.

Determination of Water Solubility

The water solubility of **Naled** can be determined using the Column Elution Method as described in OECD Guideline 105.

Principle: A column is packed with an inert support material coated with an excess of the test substance. Water is then passed through the column at a slow, constant rate. The concentration of **Naled** in the eluate is measured over time until it reaches a plateau, which represents the water solubility.

Apparatus:

- Chromatography column.
- Inert support material (e.g., glass beads, silica gel).
- A pump to deliver water at a constant flow rate.

- An analytical instrument to measure the concentration of **Naled** in the eluate (e.g., HPLC-UV).

Procedure:

- The support material is coated with an excess of **Naled**.
- The coated material is packed into the chromatography column.
- Water is pumped through the column at a low, constant flow rate.
- Fractions of the eluate are collected at regular intervals.
- The concentration of **Naled** in each fraction is determined.
- The water solubility is the plateau concentration reached.

Determination of Vapor Pressure

The vapor pressure of **Naled** can be determined using the Gas Saturation Method as described in OECD Guideline 104.

Principle: A stream of an inert gas is passed over the substance at a known temperature and flow rate, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is then determined, and from this, the vapor pressure is calculated.

Apparatus:

- A system for generating a controlled flow of an inert gas (e.g., nitrogen).
- A thermostatically controlled chamber to hold the sample.
- A trapping system to collect the vaporized substance (e.g., a cold trap or a sorbent tube).
- An analytical method to quantify the amount of trapped **Naled**.

Procedure:

- A sample of **Naled** is placed in the thermostatically controlled chamber.
- A controlled flow of inert gas is passed over the sample for a known period.
- The vaporized **Naled** is collected in the trapping system.
- The amount of **Naled** in the trap is quantified.
- The vapor pressure is calculated based on the amount of substance collected, the volume of gas passed, and the temperature.

Determination of Octanol-Water Partition Coefficient (log K_{ow})

The octanol-water partition coefficient of **Naled** can be determined using the Shake Flask Method as described in OECD Guideline 107.

Principle: A solution of **Naled** in either n-octanol or water is mixed with the other immiscible solvent in a vessel. The mixture is shaken until equilibrium is reached. The concentrations of **Naled** in the two phases are then measured, and the partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Apparatus:

- Separatory funnels or other suitable vessels.
- A mechanical shaker.
- An analytical instrument to measure the concentration of **Naled** in both phases (e.g., GC-MS or HPLC-UV).

Procedure:

- n-Octanol and water are mutually saturated before the experiment.
- A known amount of **Naled** is dissolved in either the n-octanol or water phase.
- The two phases are mixed in a vessel and shaken for a sufficient time to reach equilibrium.

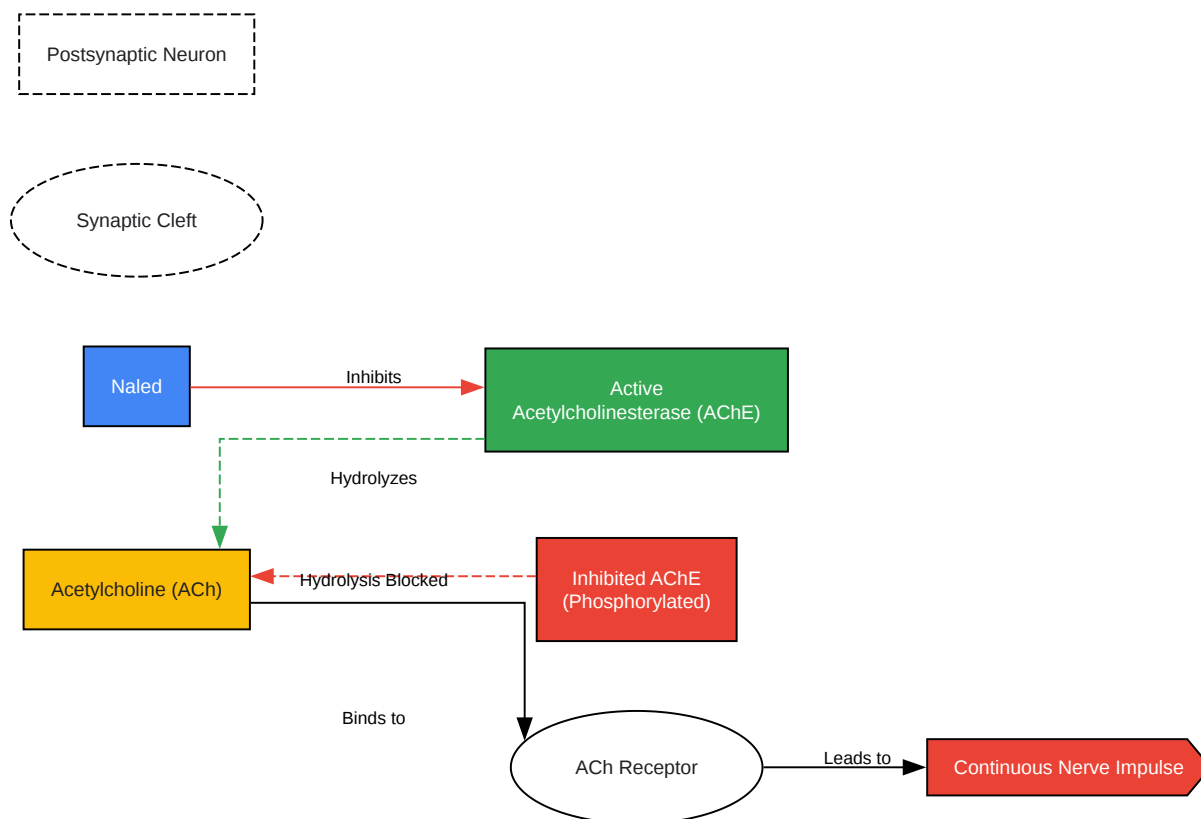
- The mixture is allowed to separate, and the two phases are carefully sampled.
- The concentration of **Naled** in each phase is determined.
- The log Kow is calculated as the logarithm of the ratio of the concentration in n-octanol to the concentration in water.

Chemical Properties and Stability

Naled is stable under anhydrous conditions but is susceptible to degradation in the presence of water, alkali, and certain metals.^[2] It is also degraded by sunlight.^[1] In the presence of metals and reducing agents, **Naled** can lose bromine and be converted to dichlorvos (DDVP), another organophosphate insecticide.^{[1][3]} This degradation is a key consideration for its environmental persistence and toxicological profile.

Mechanism of Action

Like other organophosphate insecticides, **Naled** exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system.^{[1][7]}



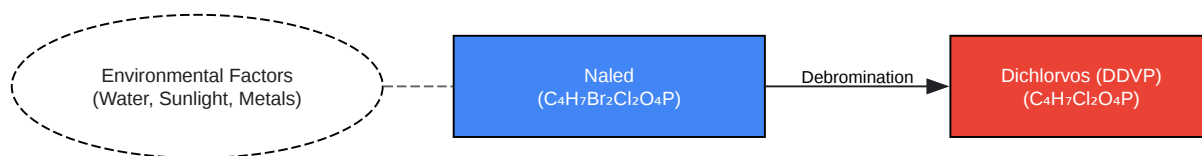
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*Mechanism of Acetylcholinesterase Inhibition by **Naled**.*

AChE is responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, **Naled** causes an accumulation of acetylcholine, leading to continuous stimulation of nerve receptors, resulting in paralysis and death of the target pest.

Degradation Pathway

Naled is known to degrade in the environment, with one of the primary degradation products being dichlorvos (DDVP).[9] This transformation involves the debromination of the **Naled** molecule.



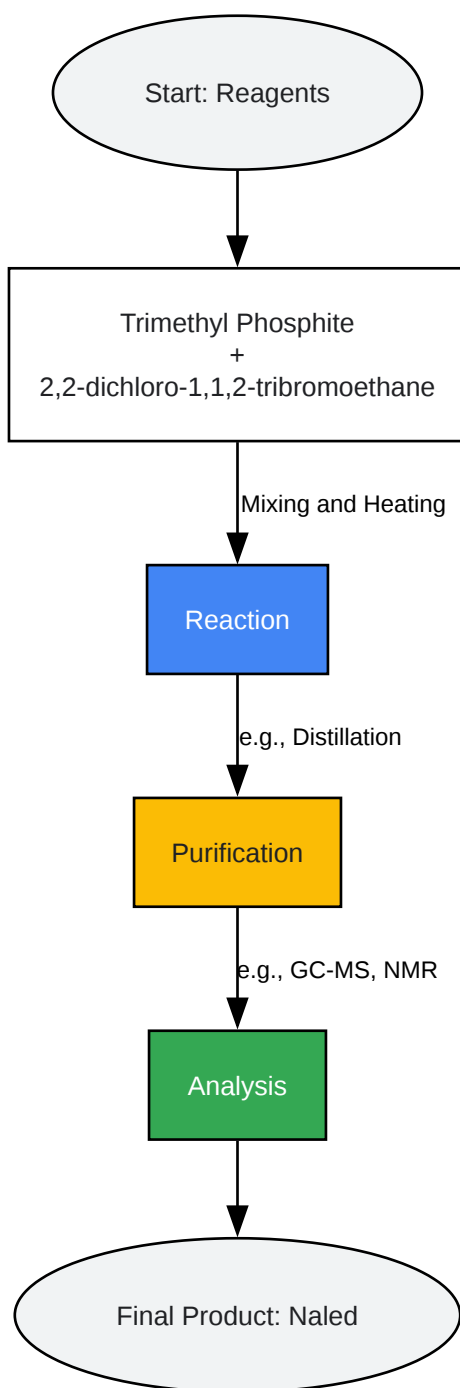
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*Simplified Degradation Pathway of **Naled** to Dichlorvos.*

The degradation of **Naled** to the more volatile and potent insecticide dichlorvos is a significant factor in its overall environmental and health impact.

Synthesis of Naled

The synthesis of **Naled** typically involves the reaction of trimethyl phosphite with 2,2-dichloro-1,1,2-tribromoethane. A general workflow for a laboratory-scale synthesis is outlined below.



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*General Workflow for the Synthesis of **Naled**.*

Conclusion

This technical guide has provided a detailed overview of the physicochemical properties, chemical structure, stability, mechanism of action, and degradation of **Naled**. The summarized

data and outlined experimental protocols offer a valuable resource for researchers and professionals in the fields of environmental science, toxicology, and drug development. A thorough understanding of these fundamental characteristics is essential for the responsible management of this insecticide and for the innovation of new pest control solutions.

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